

Personal protective equipment for handling Acid Red 131

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 131

Cat. No.: B1172250

[Get Quote](#)

Essential Safety and Handling Guide for Acid Red 131

This guide provides comprehensive safety protocols and logistical information for the handling and disposal of **Acid Red 131** (CAS No. 12234-99-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks associated with this chemical.

Hazard Identification and Safety Data

Acid Red 131 is a red, odorless powder.[1] While it is stable under normal conditions, it presents several health hazards that necessitate careful handling.[1]

Potential Health Effects:

- Ingestion: Harmful if swallowed, potentially causing gastrointestinal irritation with nausea, vomiting, and diarrhea.[1]
- Inhalation: May cause irritation of the respiratory tract.[1] Inhalation of dust can lead to respiratory discomfort.[2]
- Eye Contact: Dust may cause irritation and inflammation.
- Skin Contact: Prolonged or repeated contact may cause skin irritation.

The table below summarizes the key safety information for **Acid Red 131**.

Parameter	Value / Recommendation	Citations
Appearance	Red Powder	
Odor	Odorless	
Primary Hazards	Harmful if swallowed; causes eye, skin, and respiratory irritation.	
Incompatibilities	Strong oxidizing agents, strong reducing agents.	
Occupational Exposure Limits	No specific limits established. Follow general guidelines for nuisance dust, such as OSHA's PEL of 15 mg/m ³ (total dust) and 5 mg/m ³ (respirable fraction).	

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for laboratory safety.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure, particularly when handling **Acid Red 131** in its powdered form.

Protection Type	Recommended Equipment	Rationale & Specifications	Citations
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against airborne dust particles and potential splashes. Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US).	
Hand Protection	Chemically resistant gloves.	Prevents direct skin contact. Nitrile or rubber gloves are recommended.	
Respiratory Protection	NIOSH-approved particulate respirator.	Essential when working with the powdered form to prevent inhalation. A full-face respirator should be used if exposure limits are exceeded or irritation occurs.	
Body Protection	Lab coat, apron, or impervious clothing.	Protects clothing and prevents skin exposure.	

Experimental Protocols: Handling, Spills, and Disposal

Engineering Controls:

- **Ventilation:** Always handle **Acid Red 131** in a well-ventilated area. Use a chemical fume hood or other local exhaust ventilation to control airborne levels of dust.
- **Safety Stations:** Ensure an eyewash station and a safety shower are readily accessible in the immediate work area.

Standard Handling Protocol:

- Preparation: Before handling, ensure all required PPE is worn correctly. Confirm that ventilation systems are operational.
- Weighing & Transfer: Conduct all weighing and transfer operations within a chemical fume hood to minimize dust generation and accumulation.
- Solution Preparation: When dissolving, add the powder slowly to the solvent to prevent splashing. **Acid Red 131** is soluble in water.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.
- Decontamination: Clean all equipment and the work area after use. Remove and wash contaminated clothing before reuse.

Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For powder spills, cover with a plastic sheet or tarp to minimize the spread of dust.
- Cleanup: Wearing full PPE, carefully sweep or vacuum the spilled material. Avoid actions that generate dust. Place the collected material into a suitable, labeled container for disposal.
- Final Cleaning: The spill area can be washed with water. Collect the contaminated water for approved disposal.

First Aid Procedures

Exposure Route	First Aid Measures	Citations
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen and seek immediate medical attention. If not breathing, provide artificial respiration.	
Skin Contact	Remove contaminated clothing. Flush the affected skin with plenty of soap and water. If irritation develops or persists, seek medical attention.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	
Ingestion	If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of water or milk. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	

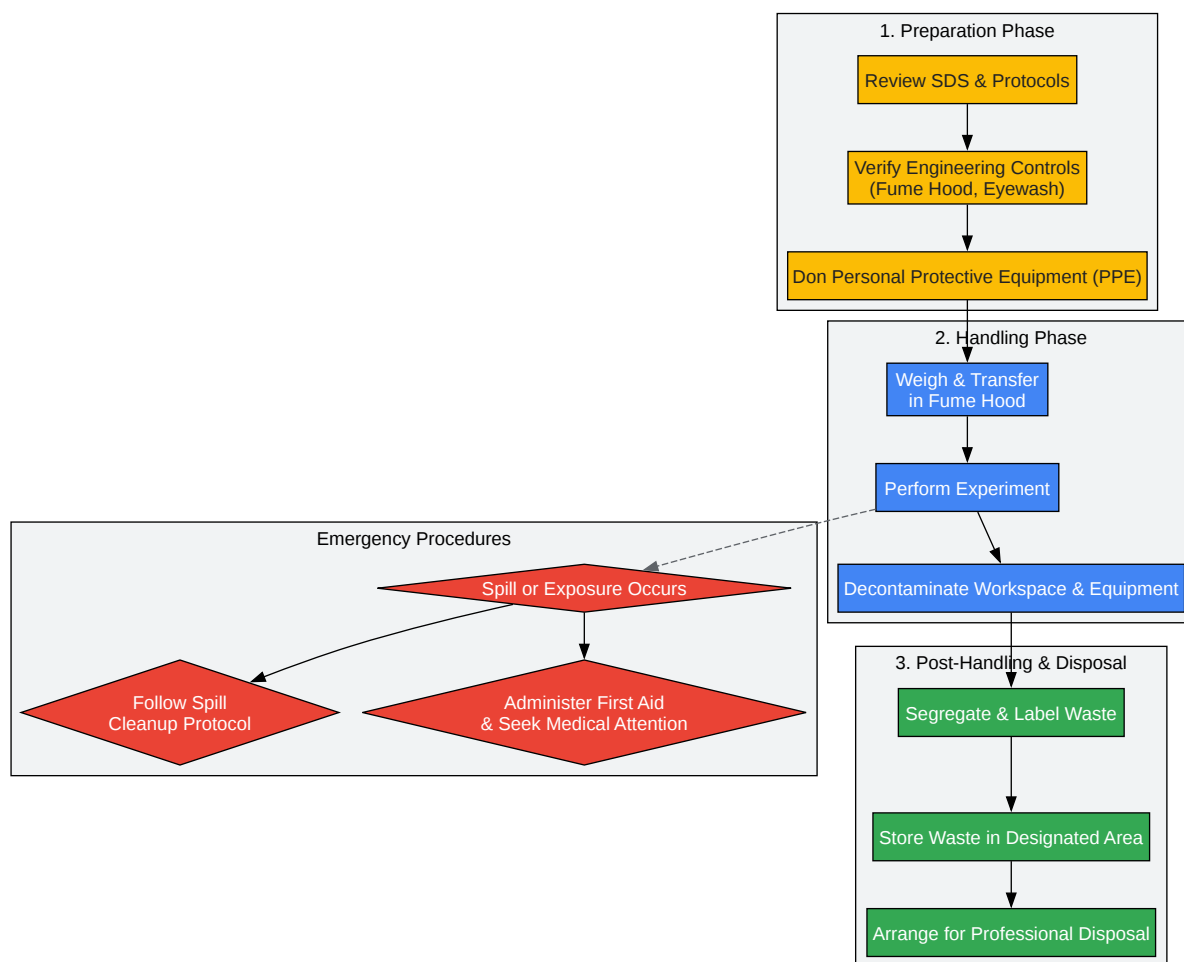
Waste Disposal Protocol:

- **Classification:** Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste according to local, state, and federal regulations.
- **Containerization:** Collect waste in a sturdy, chemically resistant, and clearly labeled hazardous waste container. Keep the container closed except when adding waste.

- **Rinsate Collection:** The first rinse of any container that held **Acid Red 131** must be collected and disposed of as hazardous waste.
- **Segregation:** Store waste containers segregated by chemical compatibility. Do not mix with incompatible wastes such as strong oxidizers.
- **Disposal:** Dispose of the waste through a licensed hazardous waste disposal facility. Do not dispose of via evaporation, sewer, or regular trash unless authorized by regulations for specific dilute solutions.

Workflow for Safe Handling of Acid Red 131

The following diagram illustrates the logical workflow for safely managing **Acid Red 131** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Acid Red 131** from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cncolorchem.com [cncolorchem.com]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Acid Red 131]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172250#personal-protective-equipment-for-handling-acid-red-131]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com